

Investigating Novel Targets of Sgk1-IN-4: A Technical Guide

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Compound of Interest

Compound Name: Sgk1-IN-4

Cat. No.: B10830097

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Abstract

Serum and glucocorticoid-regulated kinase 1 (Sgk1) is a critical serine/threonine kinase that acts as a key node in various signaling pathways, influencing cell proliferation, survival, and ion channel regulation.[1] Its dysregulation is implicated in numerous pathologies, including cancer and hypertension.[1] **Sgk1-IN-4** is a potent and highly selective inhibitor of Sgk1, demonstrating significant therapeutic potential, particularly in osteoarthritis research.[2][3] While its primary target is well-established, the comprehensive identification of its off-target interactions and potential novel targets is crucial for a complete understanding of its pharmacological profile and for anticipating potential polypharmacological effects or mechanisms of action. This technical guide provides a framework for investigating the novel targets of **Sgk1-IN-4**, detailing relevant signaling pathways, quantitative data for the inhibitor, and robust experimental protocols for target discovery.

Sgk1-IN-4: Known Target and Potency

Sgk1-IN-4 is a well-characterized inhibitor of Sgk1. The available quantitative data on its inhibitory activity is summarized below.

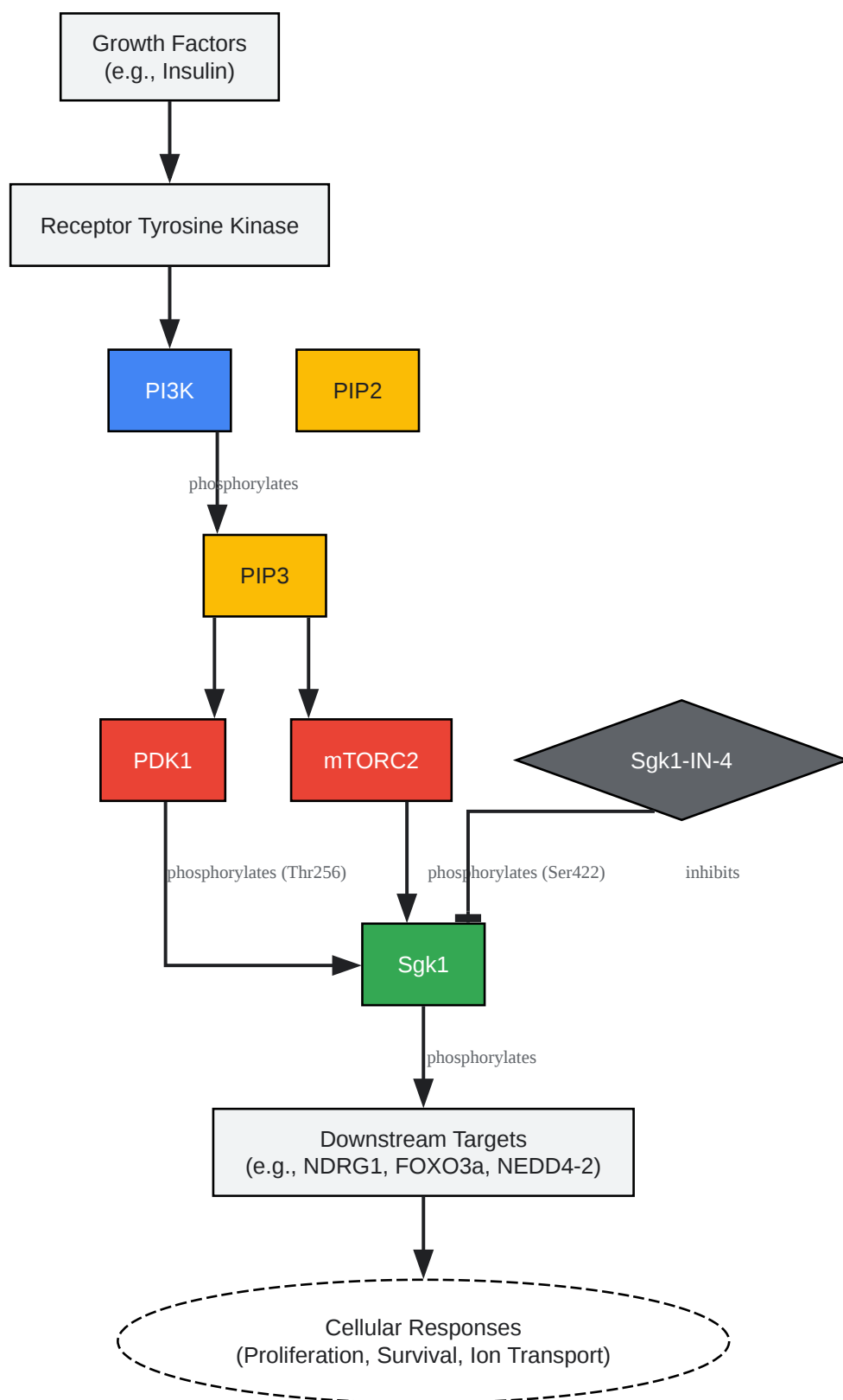
Target Species	Enzyme	IC50	Assay Condition
Human	Sgk1	3 nM	ATP concentration of 500 μ M
Mouse	Sgk1	253 nM	ATP concentration of 500 μ M
Rat	Sgk1	358 nM	ATP concentration of 500 μ M
Mouse Chondrocytes	ATDC5 cell line	50 nM	Hypertrophic differentiation assay

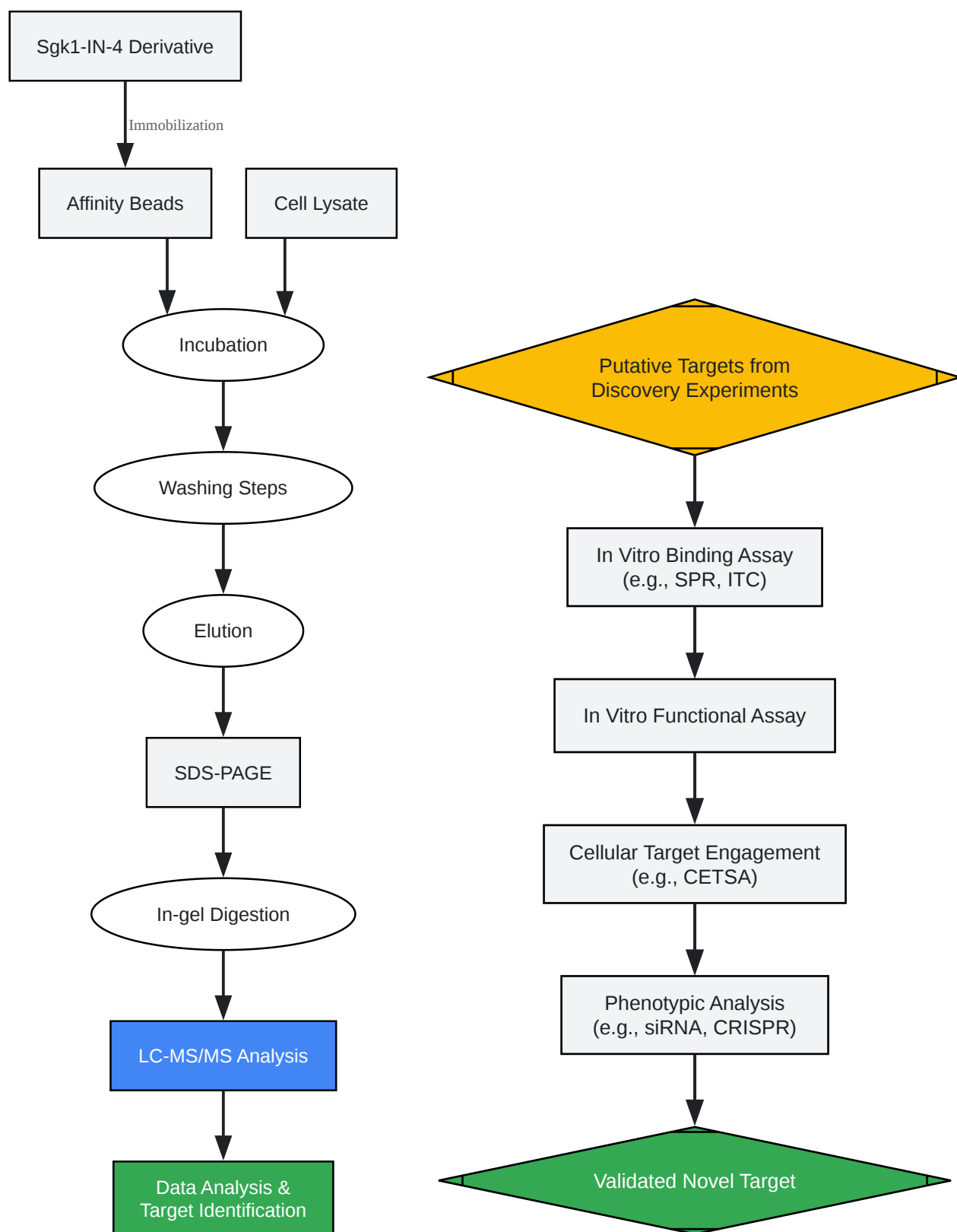
Table 1: In vitro potency of Sgk1-IN-4 against Sgk1 from different species and in a cell-based assay.

Data sourced from MedChemExpress.[\[2\]](#)
[\[4\]](#)

The Sgk1 Signaling Pathway

Sgk1 is a downstream effector of the PI3K signaling pathway and is activated through phosphorylation by mTORC2 and PDK1.[\[1\]](#) Once activated, Sgk1 phosphorylates a multitude of downstream substrates, thereby regulating a wide array of cellular processes. Understanding this pathway is essential for contextualizing the effects of **Sgk1-IN-4** and for designing experiments to uncover novel targets.





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